

introduction to non-natural amino acid Boc-beta-cyclopentyl-DL-alanine

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Compound of Interest

Compound Name: *Boc-beta-cyclopentyl-DL-alanine*

Cat. No.: *B1335907*

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An In-depth Technical Guide to Boc-beta-cyclopentyl-DL-alanine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-beta-cyclopentyl-DL-alanine is a non-natural, protected amino acid that holds potential as a building block in peptide and peptidomimetic synthesis. The incorporation of non-natural amino acids like this one is a key strategy in medicinal chemistry to enhance the pharmacological properties of peptides, such as metabolic stability, conformational constraint, and receptor affinity. The cyclopentyl moiety introduces a bulky, lipophilic side chain, while the beta-alanine structure alters the peptide backbone, potentially influencing secondary structure and proteolytic resistance. The tert-butyloxycarbonyl (Boc) protecting group on the amino function allows for its use in standard solid-phase and solution-phase peptide synthesis protocols.

While specific experimental data for **Boc-beta-cyclopentyl-DL-alanine** is not extensively available in public literature, this guide provides a comprehensive overview based on the general properties of Boc-protected amino acids and data from analogous compounds.

Chemical and Physical Properties

Quantitative physicochemical data for **Boc-beta-cyclopentyl-DL-alanine** is not readily available. However, we can infer its general characteristics based on its structure and data from similar compounds. A summary of key identifiers and estimated properties is provided below.

| Property | Data | Reference/Notes |
|--------------------|---|--|
| Chemical Name | Boc-beta-cyclopentyl-DL-alanine | |
| Synonyms | N-(tert-Butoxycarbonyl)-3-cyclopentyl-DL-beta-alanine | |
| CAS Number | 401514-71-4 | [1] |
| Molecular Formula | C13H23NO4 | |
| Molecular Weight | 257.33 g/mol | Calculated from the molecular formula. |
| Appearance | Expected to be a white to off-white solid | Based on analogous compounds like Boc-DL-alanine. |
| Solubility | Expected to be soluble in organic solvents (e.g., DMF, DCM, methanol) and sparingly soluble in water. | The Boc group and cyclopentyl ring increase lipophilicity. Boc-protected amino acids are generally soluble in common organic synthesis solvents. |
| Melting Point | Not available. | For comparison, the melting point of Boc-beta-alanine is 76-79 °C.[2] The presence of the cyclopentyl group would likely alter this value. |
| pKa | Not available. | The carboxylic acid pKa is expected to be in the range of 4-5, typical for N-protected amino acids. |
| Storage Conditions | Store in a cool, dry place. | Recommended for most Boc-protected amino acids to prevent degradation. |

Applications in Research and Drug Development

The primary application of **Boc-beta-cyclopentyl-DL-alanine** is in the synthesis of modified peptides and peptidomimetics. The introduction of this non-natural amino acid can confer several advantageous properties:

- **Increased Proteolytic Stability:** The beta-amino acid backbone is generally more resistant to degradation by proteases compared to the natural alpha-amino acid backbone.
- **Conformational Constraint:** The bulky cyclopentyl side chain can restrict the conformational freedom of the peptide backbone, potentially leading to a more defined secondary structure and higher receptor binding affinity.
- **Enhanced Lipophilicity:** The cyclopentyl group increases the lipophilicity of the resulting peptide, which can improve its ability to cross cell membranes.
- **Structural Diversity:** Incorporating non-natural amino acids expands the chemical space available for drug design, allowing for the creation of novel peptide-based therapeutics.

While specific examples of peptides containing **Boc-beta-cyclopentyl-DL-alanine** are not prominent in the literature, analogous compounds like Boc-beta-cyclohexyl-alanine are used in the development of bioactive peptides.^{[3][4]}

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and use of **Boc-beta-cyclopentyl-DL-alanine** are not available. However, the following general procedures for the synthesis of the unprotected amino acid and its subsequent protection, as well as its incorporation into peptides, can be adapted.

General Synthesis of beta-Cyclopentyl-alanine

A common route to beta-amino acids is through the Arndt-Eistert homologation of the corresponding alpha-amino acid or via a Michael addition to an appropriate acrylate.

General Protocol for Boc Protection of an Amino Acid

The tert-butyloxycarbonyl (Boc) group is a widely used amine protecting group in organic synthesis, particularly in peptide chemistry.^{[5][6]}

Materials:

- beta-Cyclopentyl-DL-alanine
- Di-tert-butyl dicarbonate (Boc anhydride, Boc_2O)
- Solvent (e.g., 1,4-dioxane/water, THF)
- Base (e.g., sodium hydroxide, triethylamine)
- Acid for workup (e.g., citric acid)
- Organic solvent for extraction (e.g., ethyl acetate)

Procedure:

- Dissolve beta-cyclopentyl-DL-alanine in the chosen solvent system containing a suitable base.
- Cool the solution in an ice bath.
- Add a solution of di-tert-butyl dicarbonate in the same solvent dropwise to the cooled amino acid solution.
- Allow the reaction to warm to room temperature and stir for several hours or overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the organic solvent under reduced pressure.
- Acidify the aqueous solution to a pH of approximately 2-3 with a suitable acid.
- Extract the product into an organic solvent.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude Boc-protected amino acid.
- Purify the product by column chromatography or recrystallization if necessary.

General Protocol for Incorporation into a Peptide using Solid-Phase Peptide Synthesis (SPPS)

Boc-beta-cyclopentyl-DL-alanine can be incorporated into a growing peptide chain using standard Boc-SPPS chemistry.

Materials:

- **Boc-beta-cyclopentyl-DL-alanine**
- Resin with a suitable linker (e.g., Merrifield resin)
- Coupling agent (e.g., DCC/HOBt, HBTU)
- Base (e.g., DIEA)
- Solvent (e.g., DMF, DCM)
- Deprotection reagent (e.g., trifluoroacetic acid in DCM)
- Cleavage cocktail (e.g., HF or TFMSA)

Procedure:

- Swell the resin in a suitable solvent.
- Deprotect the N-terminal Boc group of the resin-bound amino acid or peptide using a solution of TFA in DCM.
- Neutralize the resin with a solution of a suitable base.
- Activate the carboxylic acid of **Boc-beta-cyclopentyl-DL-alanine** with a coupling agent in the presence of a base.
- Add the activated amino acid solution to the resin and allow it to react.
- Monitor the coupling reaction using a qualitative test (e.g., ninhydrin test).

- Wash the resin thoroughly to remove excess reagents.
- Repeat the deprotection, neutralization, and coupling steps for each subsequent amino acid in the sequence.
- After the final amino acid has been coupled, cleave the peptide from the resin and remove the side-chain protecting groups using a strong acid cocktail.
- Precipitate the crude peptide in cold diethyl ether, and purify by reverse-phase high-performance liquid chromatography (RP-HPLC).

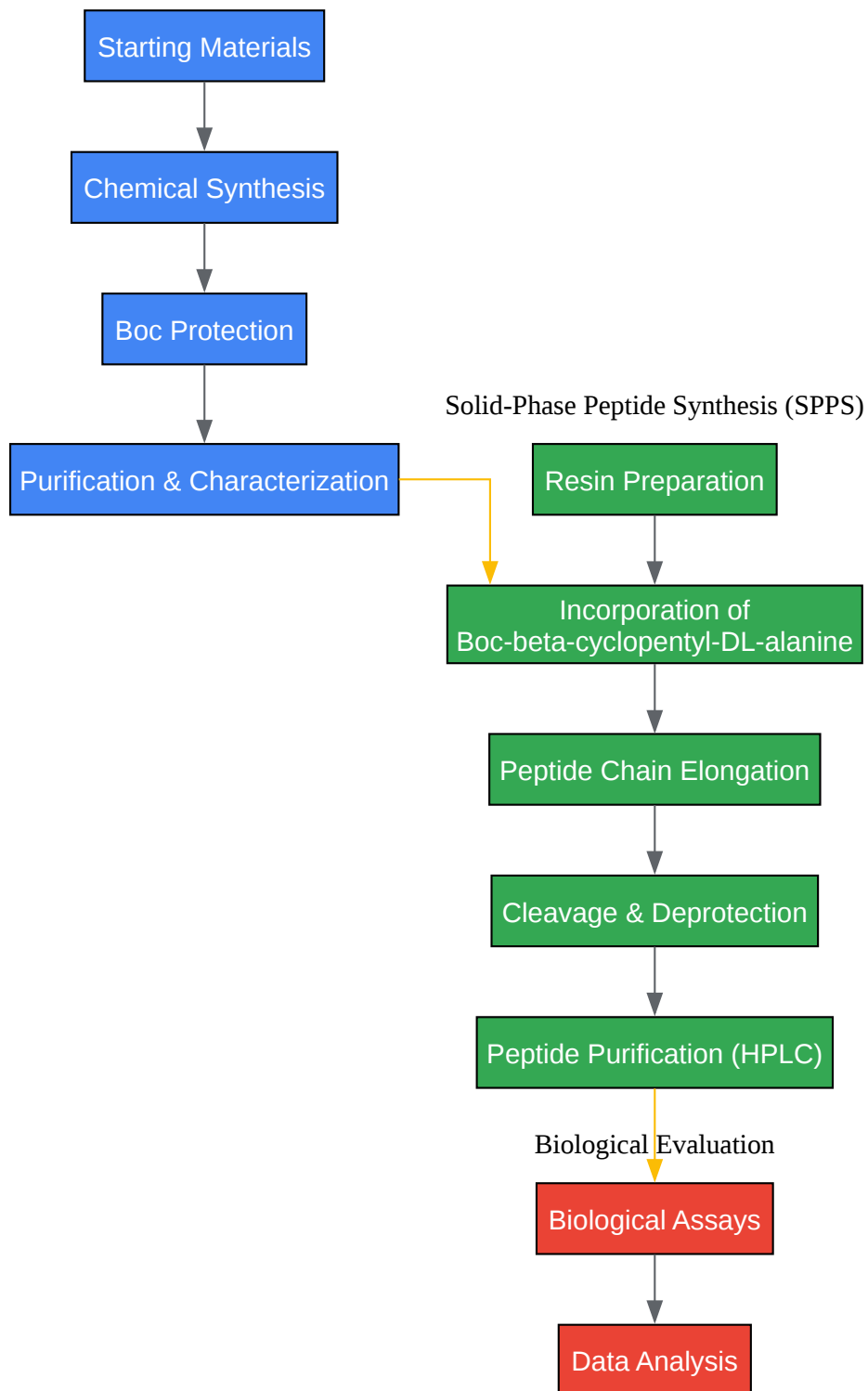
Signaling Pathways and Biological Context

There is currently no specific information available in the scientific literature linking **Boc-beta-cyclopentyl-DL-alanine** to any particular signaling pathway or biological activity. The biological effects of a peptide containing this amino acid would be highly dependent on the overall peptide sequence and its three-dimensional structure.

Experimental Workflows

Due to the lack of specific experimental data, a detailed workflow for a particular experiment involving **Boc-beta-cyclopentyl-DL-alanine** cannot be provided. However, a general logical workflow for the synthesis and incorporation of a non-natural amino acid like this into a peptide for subsequent biological evaluation is presented below.

Synthesis of Boc-beta-cyclopentyl-DL-alanine



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Caption: General workflow from synthesis to biological evaluation.

Conclusion

Boc-beta-cyclopentyl-DL-alanine represents a valuable, albeit under-characterized, tool for peptide chemists and drug developers. Its unique structural features offer the potential to create novel peptides with improved therapeutic properties. While specific data for this compound is sparse, the general principles and protocols outlined in this guide provide a solid foundation for its synthesis and application in research. Further investigation into the precise physicochemical properties and biological activities of peptides containing this non-natural amino acid is warranted to fully realize its potential in the development of new therapeutics.

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